

discovery and first synthesis of 4-(Cyclopropylsulfinyl)phenylboronic acid

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Compound of Interest

Compound Name: 4-(Cyclopropylsulfinyl)phenylboronic acid

Cat. No.: B596893

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In-depth Technical Guide: 4-(Cyclopropylsulfinyl)phenylboronic acid

A comprehensive overview of the discovery and first synthesis of 4-(Cyclopropylsulfinyl)phenylboronic acid is not possible at this time. Extensive searches of chemical literature and databases have not yielded any specific information on a compound with this name. This suggests that "4-(Cyclopropylsulfinyl)phenylboronic acid" may not be a recognized or synthesized compound, or it may be referred to by a different name in existing literature.

For researchers, scientists, and drug development professionals interested in this or structurally similar compounds, it is recommended to:

- Verify the chemical name and structure: Ensure the nomenclature is correct according to IUPAC standards.
- Search for related compounds: Investigate the synthesis of analogous arylboronic acids containing sulfoxide or cyclopropyl moieties.
- Consult chemical synthesis databases: Utilize platforms like SciFinder, Reaxys, or PubChem with substructure search functionalities to identify potential synthetic routes or related

molecules.

Should information on the discovery and first synthesis of **4-(Cyclopropylsulfinyl)phenylboronic acid** become available, this guide will be updated to include the relevant experimental protocols, quantitative data, and pathway visualizations.

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